

Spectroscopic Data and Analysis of 2,4-Dimethyl-3-nitropyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethyl-3-nitropyridine

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This technical guide provides a comprehensive overview of the spectroscopic data for **2,4-Dimethyl-3-nitropyridine**, a key intermediate in various synthetic applications. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for data acquisition.

Core Spectroscopic Data

The structural elucidation of **2,4-Dimethyl-3-nitropyridine** is supported by a combination of spectroscopic techniques. The data presented here has been compiled from various sources and represents typical values obtained for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Table 1: ¹H NMR Spectral Data of **2,4-Dimethyl-3-nitropyridine**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.35	d, J=4.9 Hz	1H	H-6
7.05	d, J=4.9 Hz	1H	H-5
2.58	s	3H	C(4)-CH ₃
2.52	s	3H	C(2)-CH ₃

Table 2: ¹³C NMR Spectral Data of **2,4-Dimethyl-3-nitropyridine**

Chemical Shift (δ) ppm	Assignment
158.8	C-2
152.1	C-6
149.3	C-4
133.0	C-3
121.8	C-5
23.8	C(4)-CH ₃
18.9	C(2)-CH ₃

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **2,4-Dimethyl-3-nitropyridine** shows characteristic absorption bands for the nitro group and the aromatic pyridine ring.

Table 3: IR Absorption Bands of **2,4-Dimethyl-3-nitropyridine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
1525	Strong	Asymmetric NO ₂ stretch
1350	Strong	Symmetric NO ₂ stretch
1595, 1450	Medium	C=C and C=N stretching (pyridine ring)
2920-3000	Medium	C-H stretching (methyl groups)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The molecular formula of **2,4-Dimethyl-3-nitropyridine** is C₇H₈N₂O₂, with a molecular weight of 152.15 g/mol .[\[1\]](#)

Table 4: Mass Spectrometry Data of **2,4-Dimethyl-3-nitropyridine**

m/z	Relative Intensity (%)	Assignment
152	100	[M] ⁺ (Molecular Ion)
135	Major	[M-OH] ⁺
106	Major	[M-NO ₂] ⁺
78	Major	[C ₅ H ₄ N] ⁺

Experimental Protocols

The following are general protocols for the acquisition of spectroscopic data for **2,4-Dimethyl-3-nitropyridine**. Specific parameters may vary depending on the instrumentation used.

NMR Spectroscopy

A sample of **2,4-Dimethyl-3-nitropyridine** (5-10 mg) is dissolved in approximately 0.7 mL of a deuterated solvent, typically chloroform-d (CDCl₃), in a 5 mm NMR tube. The ¹H NMR spectrum is recorded on a 400 MHz or higher field spectrometer. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00

ppm). For the ^{13}C NMR spectrum, a higher concentration of the sample (20-50 mg) may be required, and the spectrum is typically recorded on the same instrument at a corresponding frequency (e.g., 100 MHz for a 400 MHz spectrometer).

Infrared (IR) Spectroscopy

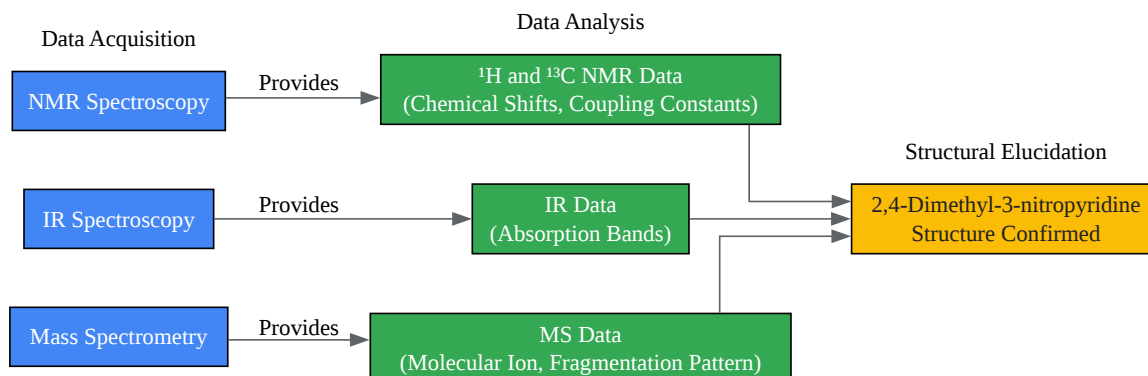
The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a solid sample, a small amount of **2,4-Dimethyl-3-nitropyridine** is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded from a thin film of the compound deposited on a salt plate (e.g., NaCl or KBr) from a volatile solvent. The spectrum is typically recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Mass spectra are typically acquired using a mass spectrometer with an electron ionization (EI) source. A dilute solution of **2,4-Dimethyl-3-nitropyridine** in a volatile organic solvent (e.g., methanol or dichloromethane) is introduced into the instrument. For EI, a standard electron energy of 70 eV is used. The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).

Data Interpretation and Visualization

The combined spectroscopic data provides a comprehensive structural confirmation of **2,4-Dimethyl-3-nitropyridine**. The workflow for this analysis is depicted below.



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References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. [Spectroscopic Data and Analysis of 2,4-Dimethyl-3-nitropyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091083#spectroscopic-data-nmr-ir-ms-for-2-4-dimethyl-3-nitropyridine\]](https://www.benchchem.com/product/b091083#spectroscopic-data-nmr-ir-ms-for-2-4-dimethyl-3-nitropyridine)

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Address: 3281 E Guasti Rd

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